

High-performance liquid chromatography (HPLC) method for Fenspiride-d5

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Compound of Interest

Compound Name: *Fenspiride-d5 Hydrochloride*

Cat. No.: *B565531*

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Application Notes & Protocols: HPLC-MS/MS Method for Fenspiride-d5

For Researchers, Scientists, and Drug Development Professionals

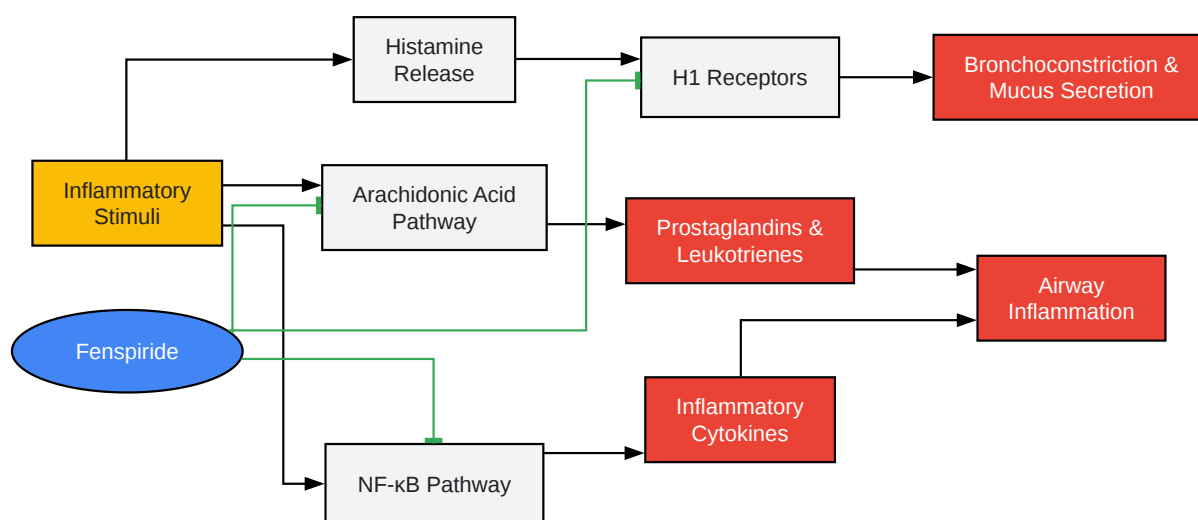
This document provides a detailed application note and protocol for the quantitative analysis of Fenspiride and its deuterated internal standard, Fenspiride-d5, in biological matrices using High-Performance Liquid Chromatography coupled with tandem mass spectrometry (HPLC-MS/MS).

Introduction

Fenspiride is a non-steroidal anti-inflammatory drug with bronchodilator and antitussive properties, primarily used in the treatment of respiratory diseases.^{[1][2]} Accurate and reliable quantification of Fenspiride in biological samples is crucial for pharmacokinetic, bioequivalence, and toxicological studies. The use of a stable isotope-labeled internal standard, such as Fenspiride-d5, is the gold standard for quantitative bioanalysis using mass spectrometry, as it compensates for variability in sample preparation and matrix effects. This protocol outlines a robust HPLC-MS/MS method for the simultaneous determination of Fenspiride and Fenspiride-d5.

Mechanism of Action

Fenspiride's therapeutic effects are attributed to its multifaceted mechanism of action, which includes anti-inflammatory, antihistaminic, and bronchodilatory activities.[1][3] It exerts its anti-inflammatory effects by inhibiting the release of pro-inflammatory mediators like cytokines, prostaglandins, and leukotrienes, partly through the inhibition of the NF- κ B signaling pathway. [3] Additionally, Fenspiride acts as an antagonist at H1 histamine receptors, reducing bronchoconstriction and mucus secretion.[1][3][4]



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Fenspiride's Anti-Inflammatory and Antihistaminic Pathways.

Experimental Protocols

Materials and Reagents

- Fenspiride hydrochloride (Reference Standard)
- **Fenspiride-d5 hydrochloride** (Internal Standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)

- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma (or other relevant biological matrix)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Chromatographic Conditions

Parameter	Condition
Column	C18 reverse-phase column (e.g., Inertsil C18, 250 x 4.6 mm, 5 µm)[5][6]
Mobile Phase A	0.2% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	Isocratic or Gradient (e.g., 50:50 v/v Acetonitrile:10mM Ammonium acetate)[5][6]
Flow Rate	1.0 mL/min[5][6]
Injection Volume	4-50 µL
Column Temperature	30°C[7]
Run Time	7 minutes[5]

Mass Spectrometric Conditions

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	Fenspiride: To be determined by direct infusion Fenspiride-d5: To be determined by direct infusion
Collision Energy	To be optimized
Declustering Potential	To be optimized

Standard and Sample Preparation

Stock Solutions (1 mg/mL):

- Prepare stock solutions of Fenspiride and Fenspiride-d5 by dissolving the accurately weighed compounds in methanol.

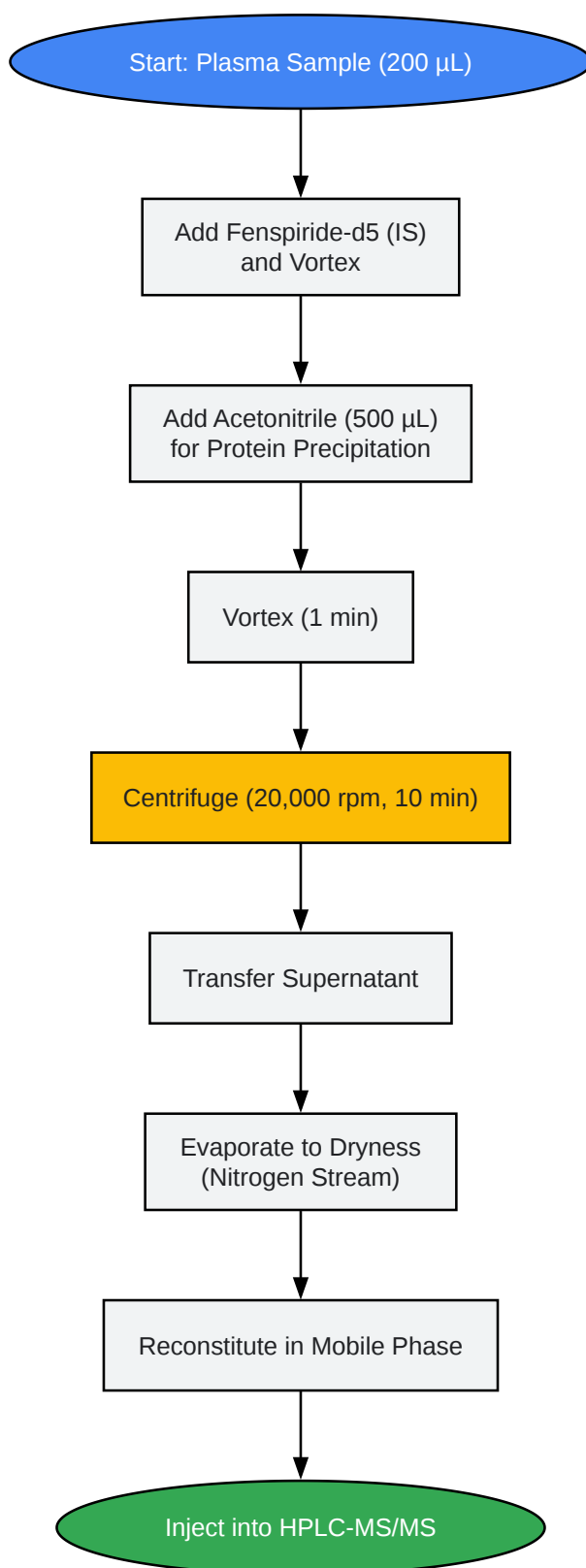
Working Standard Solutions:

- Prepare serial dilutions of the Fenspiride stock solution with a 50:50 mixture of acetonitrile and water to create calibration standards.
- Prepare a working solution of Fenspiride-d5 (internal standard) at an appropriate concentration (e.g., 125 ng/mL).[\[8\]](#)

Sample Preparation (Protein Precipitation):[\[8\]](#)

- To 200 μ L of plasma sample, add 20 μ L of the Fenspiride-d5 working solution and vortex.
- Add 500 μ L of acetonitrile, vortex for 1 minute.
- Centrifuge at high speed (e.g., 20,000 rpm) for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in 200 μ L of the mobile phase.
- Inject into the HPLC-MS/MS system.



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Sample Preparation Workflow for Fenspiride Analysis.

Method Validation and Performance

The developed method should be validated according to regulatory guidelines, assessing the following parameters:

Parameter	Typical Acceptance Criteria	Example Data
Linearity	Correlation coefficient (r^2) $\geq$ 0.99	2-500 ng/mL with $r^2 = 0.999$ [8][9]
Limit of Detection (LOD)	Signal-to-noise ratio $\geq$ 3	0.007 μ g/mL[5]
Limit of Quantification (LOQ)	Signal-to-noise ratio $\geq$ 10	2 ng/mL[8][9]
Accuracy	Within $\pm 15\%$ of nominal concentration ($\pm 20\%$ for LOQ)	91.5% to 112.4%[8][9]
Precision (Intra- and Inter-day)	Relative Standard Deviation (RSD) $\leq 15\%$ ($\leq 20\%$ for LOQ)	$< 9.5\%$ [8][9]
Recovery	Consistent, precise, and reproducible	99.3% to 101.9%[8][9]
Matrix Effect	Assessed to ensure no significant ion suppression or enhancement	-
Stability	Analyte stable under various storage and handling conditions	Stable for 3 freeze-thaw cycles and 5 months at -70°C [8][9]

Data Presentation

Table 1: Chromatographic and Mass Spectrometric Parameters

Parameter	Value
HPLC Column	Inertsil C18 (250 x 4.6 mm, 5 µm)[5][6]
Mobile Phase	Acetonitrile:10mM Ammonium acetate (50:50 v/v)[5][6]
Flow Rate	1.0 mL/min[5][6]
Retention Time (Fenspiride)	~4.6 min[5]
Detector	Tandem Mass Spectrometer
Ionization	ESI Positive
MRM Transition (Fenspiride)	To be determined
MRM Transition (Fenspiride-d5)	To be determined

Table 2: Method Validation Summary

Validation Parameter	Result
Linearity Range	2-500 ng/mL[8][9]
Correlation Coefficient (r^2)	> 0.999[7][9]
Limit of Detection (LOD)	0.007 µg/mL[5]
Limit of Quantification (LOQ)	2 ng/mL[8][9]
Mean Recovery	99.3% - 101.9%[8][9]
Intra-day Precision (%RSD)	< 9.5%[8][9]
Inter-day Precision (%RSD)	< 9.5%[8][9]
Accuracy	91.5% - 112.4%[8][9]

Conclusion

This application note provides a comprehensive and detailed protocol for the quantification of Fenspiride using Fenspiride-d5 as an internal standard by HPLC-MS/MS. The described method is sensitive, selective, and robust, making it suitable for a wide range of applications in

drug research and development. The provided validation parameters serve as a guideline for method performance, and it is recommended that each laboratory validates the method according to its specific requirements and regulatory standards.

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